

Proper Disposal Procedures for TD-106 (CAS: 2250288-69-6)

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Compound of Interest

Compound Name: TD-106

Cat. No.: B2824162

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For Research Use Only: This document provides essential safety and disposal information for **TD-106**, a cereblon (CRBN) modulator used in targeted protein degradation research. The following guidelines are intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

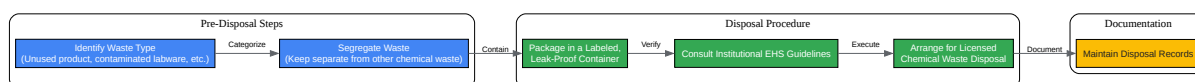
Immediate Safety and Handling Precautions

Before handling **TD-106**, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier. While specific handling requirements may vary, the following general precautions should be observed:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Ventilation:** Handle **TD-106** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first-aid measures outlined in the SDS.
- **Storage:** Store **TD-106** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)

TD-106 Disposal Workflow

The proper disposal of **TD-106** and its associated waste is crucial to prevent environmental contamination and ensure personnel safety. The following workflow outlines the required steps for compliant disposal.



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Caption: Logical workflow for the proper disposal of **TD-106** waste.

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Identify all waste streams containing **TD-106**. This includes unused or expired product, empty containers, and contaminated materials such as pipette tips, gloves, and bench paper.
- Segregate **TD-106** waste from other laboratory waste to prevent cross-contamination and ensure proper disposal routing.

2. Packaging and Labeling:

- Place all **TD-106** waste into a designated, leak-proof, and chemically compatible waste container.
- Clearly label the container with "Hazardous Waste," the chemical name "**TD-106**," and the associated CAS number (2250288-69-6).

3. Consultation and Compliance:

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Local and national regulations for hazardous waste disposal must be strictly followed.

- Do not dispose of **TD-106** down the drain or in regular trash.

4. Final Disposal:

- Arrange for the collection of the hazardous waste container by a licensed chemical waste disposal company, as coordinated through your EHS department.

Quantitative and Safety Data

The following table summarizes key data for **TD-106** (CAS: 2250288-69-6). This information is compiled from available safety data sheets and product information pages.

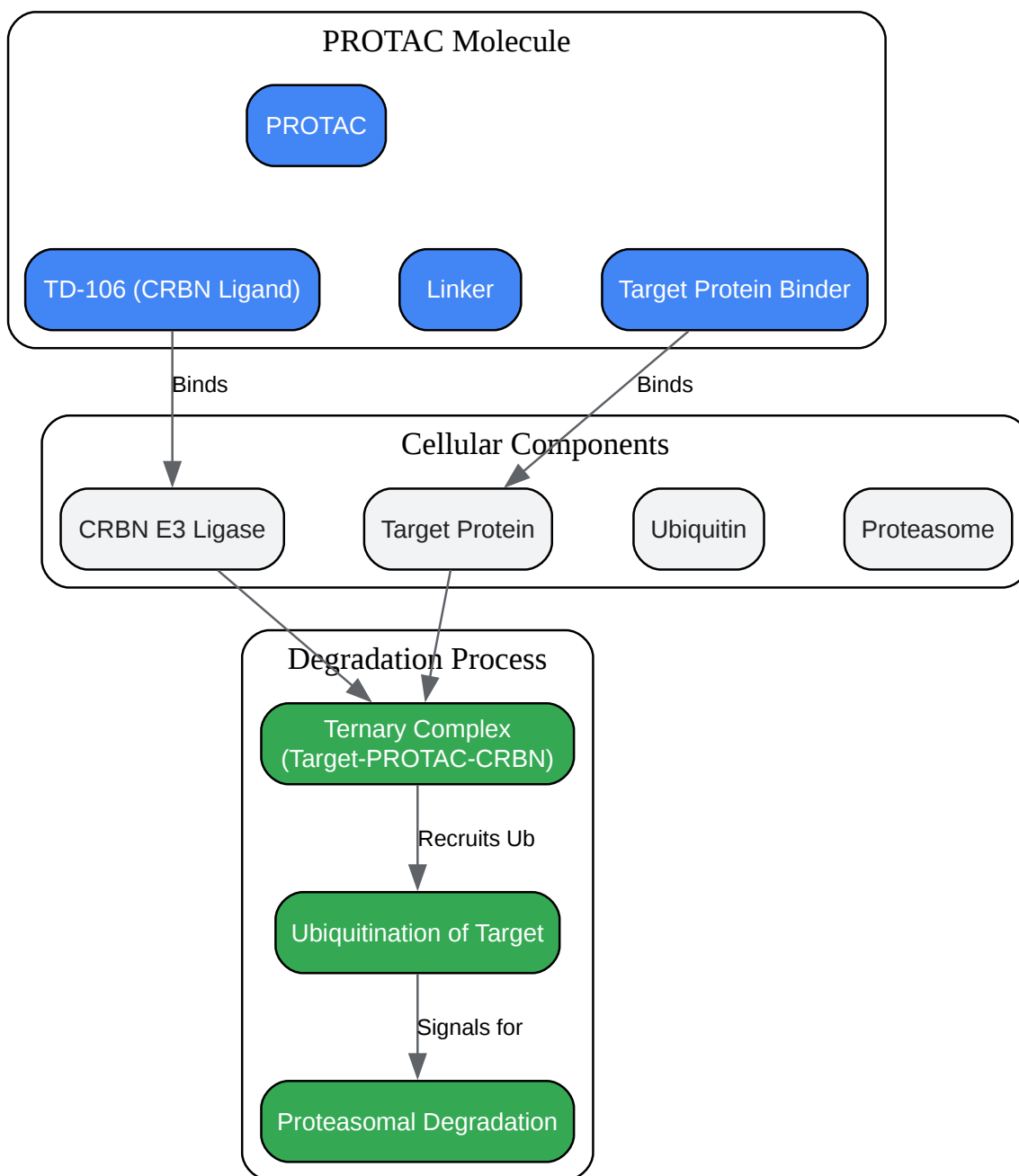
Property	Value	Source
Chemical Formula	C ₁₂ H ₁₁ N ₅ O ₃	[1]
Molecular Weight	273.25 g/mol	[1]
CAS Number	2250288-69-6	[1]
Appearance	Solid powder	N/A
Storage Conditions	Store at -20°C for up to 1 year or -80°C for up to 2 years. Keep desiccated.	[1]
Solubility	Soluble in DMSO	[1]
Hazard Statements	Refer to supplier-specific SDS	[2][3]
Precautionary Statements	Refer to supplier-specific SDS	[2][3]

Note: Hazard and precautionary statements can vary between suppliers. Always refer to the most current SDS for your specific product.

Experimental Context: TD-106 as a CRBN Modulator

TD-106 is utilized in research as a ligand for the E3 ubiquitin ligase Cereblon (CRBN).[4] Its primary application is in the development of Proteolysis Targeting Chimeras (PROTACs).[5] A PROTAC is a bifunctional molecule that recruits a target protein and an E3 ligase, leading to

the ubiquitination and subsequent degradation of the target protein. The signaling pathway diagram below illustrates this mechanism.



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Caption: Mechanism of action for a **TD-106** based PROTAC.

By providing this detailed information, we aim to support the safe and effective use of **TD-106** in your research endeavors, fostering a culture of safety and responsibility in the laboratory.

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